

Application Notes and Protocols for Live Cell Imaging with Dibenzocyclooctyne-Cy5.5

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Compound of Interest

Compound Name: Dibenzocyclooctyne-Cy5.5

Cat. No.: B15554429

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to utilizing **Dibenzocyclooctyne-Cy5.5** (DBCO-Cy5.5) for live cell imaging. This technique leverages the power of bioorthogonal chemistry, specifically the Strain-Promoted Alkyne-Azide Cycloaddition (SPAAC), to visualize and track biomolecules in their native cellular environment.

Introduction: The Principle of SPAAC in Live Cell Imaging

Live cell imaging with DBCO-Cy5.5 is a two-step process that allows for the specific and covalent labeling of biomolecules.^{[1][2]}

- **Metabolic Labeling:** Cells are first incubated with a metabolic precursor containing a bioorthogonal azide group. For example, cells can be treated with an azide-modified sugar, such as N-azidoacetylmannosamine (ManNAz), which is metabolized and incorporated into glycoproteins on the cell surface.^[2] This step introduces a chemical "handle" onto the target biomolecules.

- **Bioorthogonal Ligation:** The azide-labeled cells are then treated with DBCO-Cy5.5. The dibenzocyclooctyne (DBCO) moiety of this reagent reacts specifically and efficiently with the azide groups via a copper-free "click" reaction, forming a stable triazole linkage.^{[3][4]} This covalent bond attaches the bright and photostable near-infrared Cy5.5 fluorophore to the target biomolecule, enabling its visualization through fluorescence microscopy.^[3] This method is highly specific and biocompatible, making it ideal for studying dynamic processes in living cells without the toxicity associated with copper-catalyzed click chemistry.^{[3][4]}

Properties of Dibenzocyclooctyne-Cy5.5

DBCO-Cy5.5 is a near-infrared fluorescent probe with properties well-suited for live-cell imaging. Its fluorescence is not visible to the human eye but is readily detected by most imaging systems.^[3]

Property	Value	References
Excitation Maximum (λ_{ex})	~678 nm	^[5]
Emission Maximum (λ_{em})	~694 nm	^[5]
Extinction Coefficient	~190,000 $\text{cm}^{-1}\text{M}^{-1}$	^[5]
Solubility	Water, DMSO, DMF	^[5]
Photostability	High	^[3]
pH Sensitivity	Insensitive in the pH 4-10 range	^[3]

Comparison with Other Common Live-Cell Imaging Dyes

DBCO-Cy5.5 offers several advantages over other common fluorescent dyes, particularly due to its bioorthogonal reactivity and near-infrared emission, which minimizes cellular autofluorescence.^[3]

Feature	DBCO-Cy5.5	Alexa Fluor 647	Organic Dyes (e.g., Rhodamine)
Labeling Strategy	Covalent, bioorthogonal (SPAAC)	Typically antibody-based or reactive esters	Often require cell fixation and permeabilization
Specificity	High, targets azide-modified molecules	High for antibody targets	Can have off-target binding
Live-Cell Compatibility	Excellent, copper-free	Good, but antibody size can be a factor	Can be phototoxic
Photostability	Good	Excellent	Variable, prone to photobleaching
Autofluorescence	Minimal in the near-infrared range	Low	Can be an issue in the visible spectrum

Applications in Live Cell Imaging

The DBCO-Cy5.5 labeling strategy is a versatile tool for a variety of live-cell imaging applications, including:

- **Glycan Trafficking:** Visualizing the dynamic processes of glycoprotein synthesis, transport, and localization on the cell surface and within intracellular compartments.[\[6\]](#)[\[7\]](#)
- **Cell Surface Receptor Dynamics:** Tracking the movement, internalization, and recycling of specific cell surface receptors that have been metabolically labeled.
- **In Vivo Cell Tracking:** Following the fate of labeled cells after transplantation or in disease models.[\[8\]](#)
- **Virus-Cell Interactions:** Studying the entry and trafficking of viruses that have been engineered to display azide groups.

Experimental Protocols

Protocol for Metabolic Labeling of Live Cells with Azide Sugars

This protocol describes the metabolic incorporation of azide groups into cellular glycans using Ac₄ManNAz.

Materials:

- Mammalian cells of interest
- Complete cell culture medium
- Peracetylated N-azidoacetylmannosamine (Ac₄ManNAz)
- Dimethyl sulfoxide (DMSO)
- Phosphate-buffered saline (PBS)

Procedure:

- **Cell Seeding:** Plate cells in a suitable culture vessel (e.g., glass-bottom dishes for microscopy) and allow them to adhere and reach the desired confluency.
- **Prepare Ac₄ManNAz Stock Solution:** Dissolve Ac₄ManNAz in DMSO to prepare a stock solution (e.g., 10 mM).
- **Metabolic Labeling:** Add the Ac₄ManNAz stock solution to the cell culture medium to a final concentration of 25-50 µM.
- **Incubation:** Incubate the cells for 1-3 days at 37°C in a 5% CO₂ incubator to allow for metabolic incorporation of the azido sugar.
- **Washing:** Gently wash the cells twice with pre-warmed PBS to remove any unincorporated azido sugar.

Protocol for Labeling Azide-Modified Live Cells with DBCO-Cy5.5

This protocol details the click chemistry reaction to label the azide-modified cells with DBCO-Cy5.5.

Materials:

- Azide-labeled cells (from Protocol 5.1)
- DBCO-Cy5.5
- DMSO or aqueous buffer
- Serum-free cell culture medium or PBS

Procedure:

- **Prepare DBCO-Cy5.5 Staining Solution:** Prepare a stock solution of DBCO-Cy5.5 in DMSO. Immediately before use, dilute the stock solution in serum-free medium or PBS to a final concentration of 5-20 μM .
- **Labeling Reaction:** Add the DBCO-Cy5.5 staining solution to the azide-labeled cells.
- **Incubation:** Incubate the cells for 30-60 minutes at 37°C, protected from light.
- **Washing:** Gently wash the cells three to four times with pre-warmed PBS or complete medium to remove unbound DBCO-Cy5.5.
- **Imaging:** The cells are now ready for live-cell imaging.

Protocol for Live Cell Imaging with Confocal Microscopy

Instrumentation and Settings:

- **Microscope:** An inverted confocal laser scanning microscope equipped for live-cell imaging (with environmental control: 37°C, 5% CO₂).
- **Excitation:** A 633 nm or 647 nm laser line is ideal for exciting Cy5.5.
- **Emission:** Collect the emitted fluorescence in the range of 660-720 nm.

- Objective: Use a high numerical aperture oil or water immersion objective (e.g., 60x or 100x) for optimal resolution.
- Image Acquisition: To minimize phototoxicity and photobleaching, use the lowest possible laser power and shortest exposure times that provide a good signal-to-noise ratio. For time-lapse imaging, adjust the acquisition frequency to the dynamics of the biological process being observed.

Quantitative Data Summary

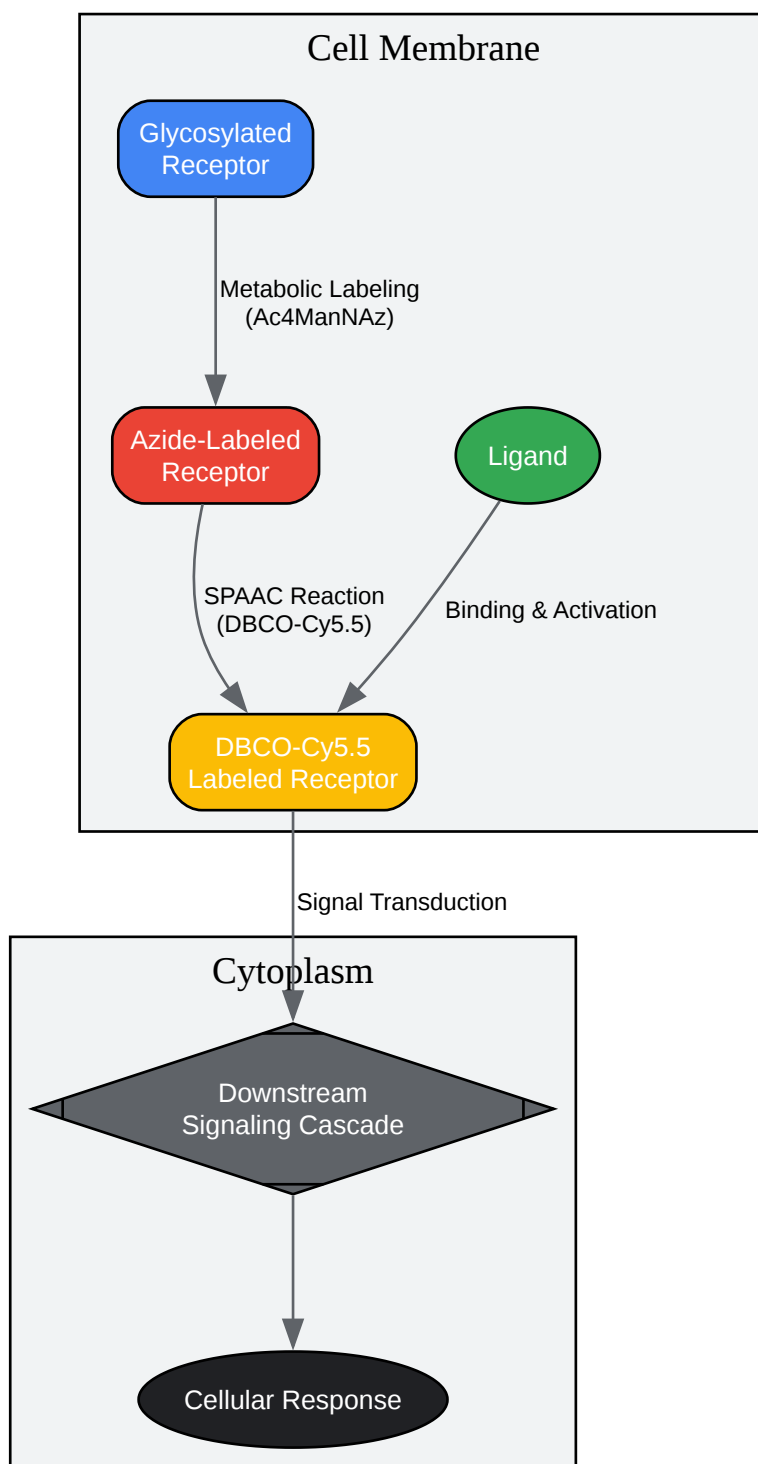
Parameter	Recommended Range	Notes
Ac ₄ ManNAz Concentration	25 - 50 μ M	Higher concentrations may be toxic to some cell lines.
Ac ₄ ManNAz Incubation Time	1 - 3 days	Longer incubation times generally lead to higher labeling density.
DBCO-Cy5.5 Concentration	5 - 20 μ M	Titrate to find the optimal concentration for your cell type and labeling density.
DBCO-Cy5.5 Incubation Time	30 - 60 minutes	Shorter times may be sufficient for highly reactive systems.
Cytotoxicity (DBCO-Cy5.5)	Low at working concentrations	Cell viability is typically high at concentrations up to 100 μ M.

Visualizations



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Caption: Experimental workflow for live cell imaging using DBCO-Cy5.5.



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Caption: Tracking receptor signaling with DBCO-Cy5.5.

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